

Technical Guide: Cadmium Chromate Identifiers

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Compound of Interest

Compound Name: *Cadmium chromate*

Cat. No.: B3047662

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This document provides a concise overview of the key chemical identifiers for **cadmium chromate**, an inorganic compound with the formula CdCrO₄.^[1] It is primarily used in chromate conversion coatings to protect various metals from corrosion.^[1]

Chemical Identifiers

A comprehensive list of identifiers for **cadmium chromate** is essential for accurate documentation, safety management, and regulatory compliance in a research and development setting. The following table summarizes the most critical identifiers for this compound.

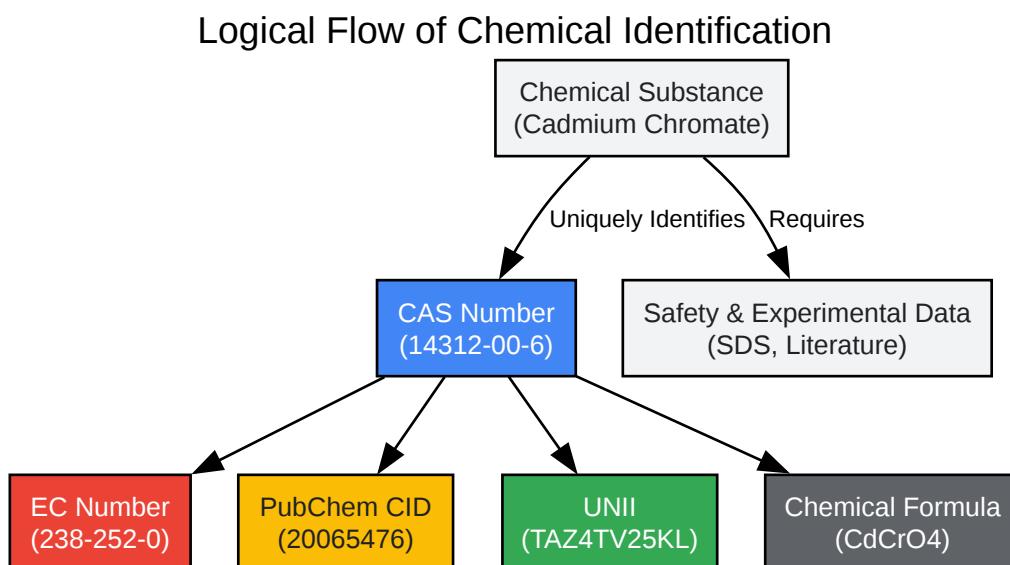
Identifier Type	Identifier
CAS Number	14312-00-6 ^{[1][2][3][4][5]}
EC Number	238-252-0 ^{[2][4]}
PubChem CID	20065476 ^[1]
UNII	TAZ4TV25KL ^{[1][3]}
Chemical Formula	CdCrO ₄ ^{[1][2]}
Synonyms	Chromic acid cadmium salt, cadmium(2+),dioxido(dioxo)chromium ^[3]

Experimental Data & Protocols

Detailed experimental protocols and extensive quantitative data for **cadmium chromate** are available through various chemical and safety databases. For researchers, it is crucial to consult Safety Data Sheets (SDS) and peer-reviewed literature for in-depth information regarding handling, storage, disposal, and toxicological properties.

Logical Relationships in Chemical Identification

The accurate identification of a chemical substance like **cadmium chromate** is the foundation of all scientific research and drug development involving it. The relationship between different identifiers ensures that researchers are working with and documenting the correct material, preventing errors that could compromise experimental results and safety.



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References

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